

Phenyl Mercaptan: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Benzenethiol

Cat. No.: B1682325

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This in-depth technical guide provides critical safety information and detailed handling protocols for phenyl mercaptan (also known as thiophenol or **benzenethiol**). Adherence to these guidelines is essential to mitigate the significant health risks associated with this compound. This document is intended for use by trained professionals in a laboratory or industrial setting.

Chemical and Physical Properties

Phenyl mercaptan is a colorless to pale yellow liquid with a strong, repulsive, garlic-like odor.^[1]
^[2] It is a volatile and flammable compound with several key physical and chemical properties that necessitate careful handling.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ S	[1]
Molecular Weight	110.18 g/mol	[1][3]
CAS Number	108-98-5	[1]
Boiling Point	168-169 °C (334.4-336.2 °F)	[1][2][4]
Melting Point	-15 °C (5 °F)	[2][4]
Flash Point	50-55.6 °C (122-132 °F)	[1][4][5]
Specific Gravity	1.073 - 1.08 g/mL at 20-25 °C	[1][6]
Vapor Pressure	1 mmHg at 18 °C; 1.6 mmHg at 25 °C	[1][4]
Vapor Density	3.8 (Air = 1)	[2][5]
Water Solubility	Insoluble	[1][2][6]
Odor Threshold	0.0003 ppm	[1]

Toxicological Data

Phenyl mercaptan is highly toxic and can be fatal if inhaled, swallowed, or absorbed through the skin.[3][7] It is a primary irritant to the eyes, skin, and respiratory tract.[1][8] Acute exposure can lead to central nervous system depression, respiratory paralysis, and damage to the liver, kidneys, and lungs.[1][8]

Acute Toxicity Values

The following table summarizes the acute toxicity data for phenyl mercaptan from key studies.

Toxicity Type	Species	Route	Value	Reference(s)
LC ₅₀ (4-hour)	Rat	Inhalation	33 ppm	[8][9]
LC ₅₀ (4-hour)	Mouse	Inhalation	28 ppm	[8][9]
LD ₅₀	Rat	Oral	46.2 mg/kg	[8]
LD ₅₀	Rabbit	Dermal	134 mg/kg	[8]
LD ₅₀	Rat	Dermal	300 mg/kg	[8]

Occupational Exposure Limits

Various regulatory bodies have established occupational exposure limits to protect workers from the harmful effects of phenyl mercaptan.

Organization	Limit	Value	Reference(s)
NIOSH	REL (Ceiling, 15-min)	0.1 ppm (0.5 mg/m ³)	[1][10]
ACGIH	TLV (TWA, 8-hour)	0.1 ppm	[1][10]
Cal/OSHA	PEL (TWA, 8-hour)	0.5 ppm (2 mg/m ³)	[10]
Australia	TWA	0.5 ppm (2.3 mg/m ³)	[11]

Experimental Protocols for Key Toxicity Studies

The following are detailed methodologies for the key acute toxicity studies cited in this guide.

Inhalation LC₅₀ Study in Rats and Mice (Fairchild and Stokinger, 1958)

- Objective: To determine the 4-hour median lethal concentration (LC₅₀) of phenyl mercaptan vapor.
- Test Animals: Wistar-derived male rats (180-220 g) and Swiss-derived male mice (25-28 g).
[1]

- Methodology:
 - Groups of 5-10 animals were exposed to various concentrations of phenyl mercaptan (ranging from 20 to 132 ppm for rats and 20 to 79 ppm for mice) for a single 4-hour period.[\[1\]](#)
 - Vapor generation was achieved by bubbling nitrogen gas through liquid phenyl mercaptan or by using a nebulizer.[\[1\]](#)
 - The exposure was conducted in an 18-liter glass chamber where the concentration was maintained by adjusting the flow rates of air and the phenyl mercaptan-nitrogen mixture.[\[1\]](#)
 - Animals were observed for clinical signs of toxicity during and after exposure.
 - A post-exposure observation period of 15 days was maintained to monitor for delayed mortality and recovery.[\[1\]](#)
- Endpoint: The LC_{50} was calculated based on the mortality data collected over the 15-day observation period.[\[1\]](#)

Oral LD_{50} Study in Rats (Fairchild and Stokinger, 1958)

- Objective: To determine the median lethal dose (LD_{50}) following a single oral administration.
- Test Animals: Wistar-derived male rats.[\[1\]](#)
- Methodology:
 - Phenyl mercaptan was administered by oral gavage.[\[1\]](#)
 - Animals were observed for a period of 15 days for signs of toxicity and mortality.[\[1\]](#)
- Endpoint: The LD_{50} was determined to be 46.2 mg/kg.[\[1\]](#)

Dermal LD_{50} Study in Rabbits (Fairchild and Stokinger, 1958)

- Objective: To determine the median lethal dose (LD_{50}) following a single dermal application.

- Test Animals: New Zealand white rabbits.[1]
- Methodology:
 - Single dermal applications of phenyl mercaptan were administered at doses of 67, 134, or 213 mg/kg.[1]
 - The animals were observed for a 72-hour period.[1]
- Endpoint: The LD₅₀ was determined based on mortality within the observation period.[1]

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when working with phenyl mercaptan.

Engineering Controls

- Work with phenyl mercaptan must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4][5]
- Exhaust ventilation should be sufficient to maintain airborne concentrations below established exposure limits.[5]
- Eyewash stations and emergency showers must be readily accessible in the immediate work area.[1][4]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles and a face shield are required.[1][5] Contact lenses should not be worn.[1]
- Skin Protection: Wear appropriate chemical-resistant gloves (consult manufacturer's data for specific material compatibility), a lab coat, and closed-toe shoes.[1][5] For larger quantities or in case of potential splashing, a chemical-resistant apron and boots should be worn.[5]
- Respiratory Protection: If engineering controls are not sufficient to maintain exposure below the recommended limits, a NIOSH-approved respirator with an organic vapor cartridge is

necessary.[1][5] For emergency situations, a self-contained breathing apparatus (SCBA) is required.[1]

Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.[5]
 - Do not breathe vapors or mists.[5]
 - Use only non-sparking tools and explosion-proof equipment.[1][5]
 - Ground all containers and transfer equipment to prevent static discharge.[5][6]
 - Keep away from heat, sparks, open flames, and other ignition sources.[1][4][5]
- Storage:
 - Store in a cool, dry, well-ventilated area away from direct sunlight.[1][2]
 - Keep containers tightly closed and store under an inert atmosphere (e.g., nitrogen).[4][12]
 - Store separately from incompatible materials such as strong oxidizing agents, strong bases, and acids.[3][5]

Emergency Procedures

First Aid Measures

Immediate medical attention is required for any exposure to phenyl mercaptan.

- Inhalation: Move the victim to fresh air immediately. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4][6]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[1][4][6]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][4][6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[1][4]

Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[5] Do not use a solid water stream as it may spread the fire.[5]
- Specific Hazards: Phenyl mercaptan is a flammable liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.[1] Containers may explode when heated.[4]
- Protective Equipment: Firefighters should wear a full-face, self-contained breathing apparatus (SCBA) and full protective clothing.[1]

Spill and Leak Procedures

- Small Spills:
 - Evacuate the area and eliminate all ignition sources.[1][6]
 - Wear appropriate PPE, including respiratory protection.
 - Absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.[1][6]
 - Collect the absorbed material using non-sparking tools and place it in a sealed, properly labeled container for disposal.[6]
- Large Spills:
 - Follow the same initial steps as for a small spill.
 - Dike the area to prevent the spill from spreading.[6]

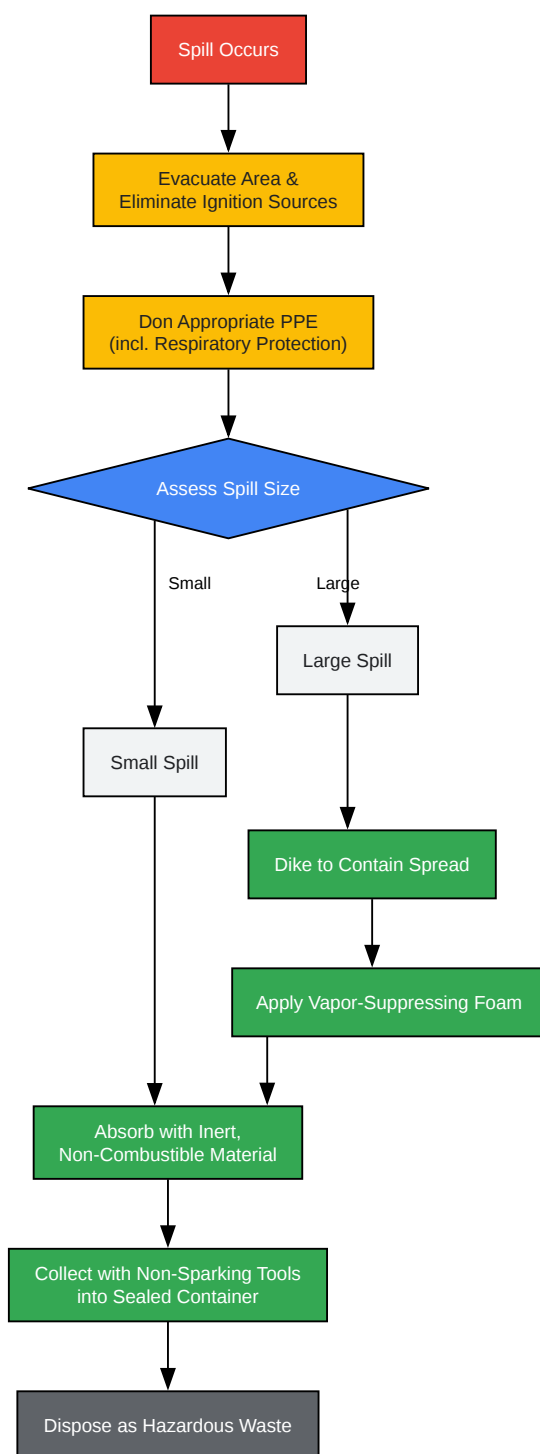
- A vapor-suppressing foam may be used to reduce vapors.[6]
- Prevent entry into waterways, sewers, basements, or confined areas.[5][6]

Disposal Considerations

Dispose of phenyl mercaptan and contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations.[5] Do not dispose of it in the sewer system.

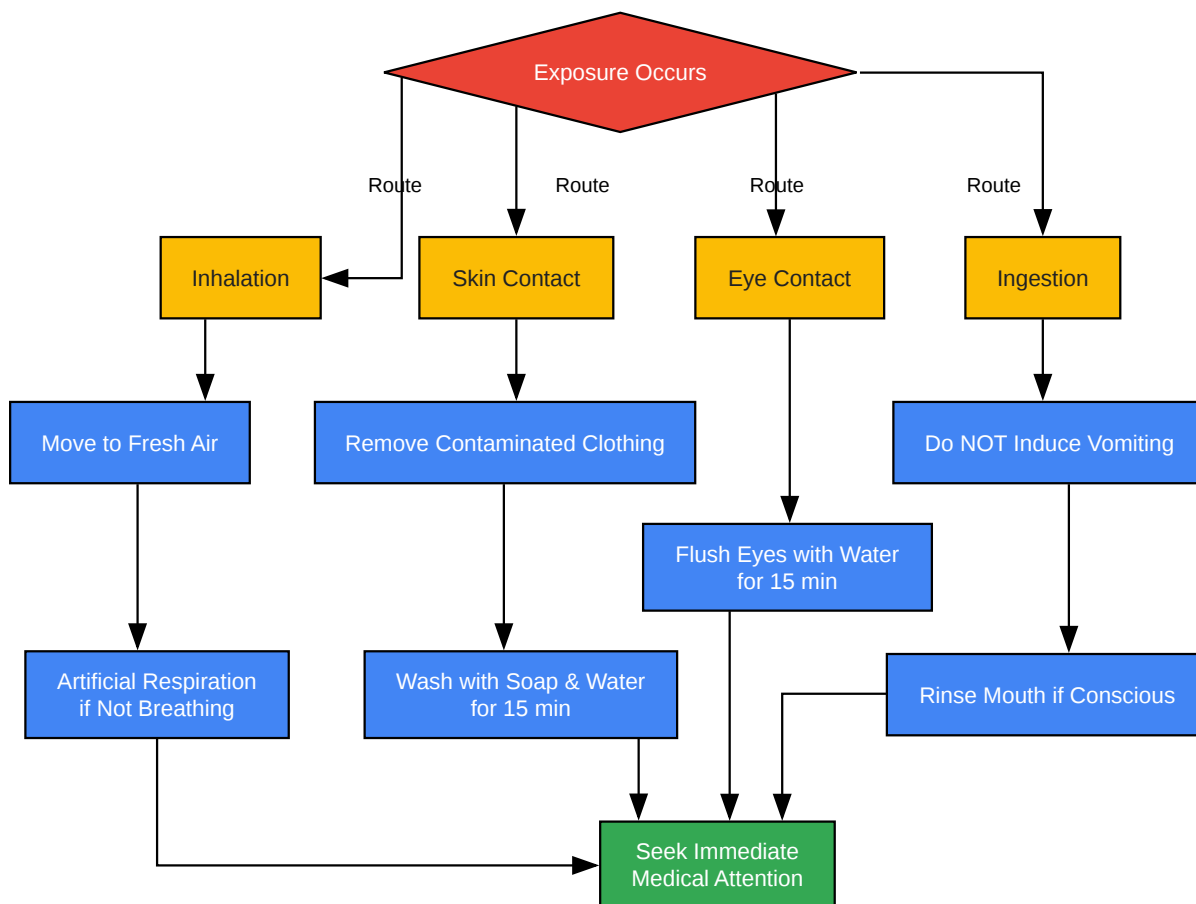
Visualized Workflows

The following diagrams illustrate key safety and emergency workflows.



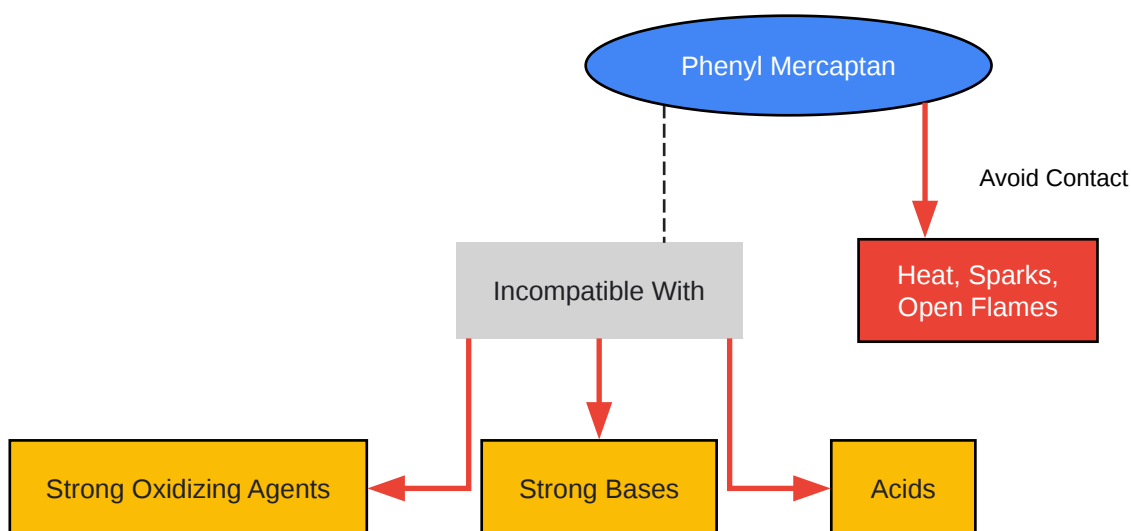
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Caption: Phenyl Mercaptan Spill Response Workflow



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Caption: First Aid Procedures for Phenyl Mercaptan Exposure



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Caption: Phenyl Mercaptan Chemical Incompatibilities

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